

Safeguarding Your Laboratory: Proper Disposal Procedures for SMBA1

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Compound of Interest

Compound Name: SMBA1

Cat. No.: B15580956

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemical compounds are critical components of this responsibility. This document provides essential safety and logistical information for the proper disposal of **SMBA1**, a high-affinity and selective activator of Bax.

SMBA1 Chemical and Physical Properties

A thorough understanding of a compound's properties is the first step toward safe handling and disposal. The following table summarizes the key quantitative data for **SMBA1**.[\[1\]](#)[\[2\]](#)

Property	Value
Molecular Weight	315.32 g/mol
Formula	C ₂₀ H ₁₃ NO ₃
Appearance	Solid, White to Beige Powder
Melting Point/Range	125 - 129 °C / 257 - 264.2 °F
Boiling Point/Range	228 °C / 442.4 °F
Flash Point	180 °C / 356 °F
Purity	≥98% (HPLC)
Storage Temperature	-20°C

Hazard Identification and Safety Precautions

SMBA1 is classified as hazardous.[2] It is harmful if swallowed and is suspected of causing genetic defects.[3] Therefore, strict adherence to safety protocols is mandatory during handling and disposal.

Key Hazard Statements:

- Harmful if swallowed.[2][3]
- Suspected of causing genetic defects.[3]

Essential Personal Protective Equipment (PPE):

- Eye Protection: Wear approved safety glasses or goggles.[2]
- Hand Protection: Wear appropriate chemical-resistant gloves.[2]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[2]
- Respiratory Protection: If dust formation is likely, use a NIOSH-approved respirator.

Step-by-Step Disposal Protocol for **SMBA1**

The following procedure outlines the recommended steps for the safe disposal of **SMBA1** waste. This protocol is based on general best practices for hazardous chemical waste disposal and should be adapted to comply with your institution's and local regulations.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid **SMBA1** waste, including contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a dedicated, clearly labeled hazardous waste container.
 - The container must be made of a material compatible with the chemical and have a secure lid to prevent spills and exposure.
 - Do not mix **SMBA1** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Liquid Waste (Solutions):
 - If **SMBA1** is in a solvent, collect the liquid waste in a sealed, leak-proof, and clearly labeled hazardous waste container.
 - The label should include the chemical name ("**SMBA1**"), the solvent used, and the approximate concentration.
 - Never dispose of **SMBA1** solutions down the drain.^[4]
- Empty Containers:
 - "Empty" containers that held **SMBA1** should be treated as hazardous waste unless triple-rinsed with a suitable solvent.
 - The rinsate from cleaning the container must be collected and disposed of as hazardous liquid waste.

2. Labeling and Storage:

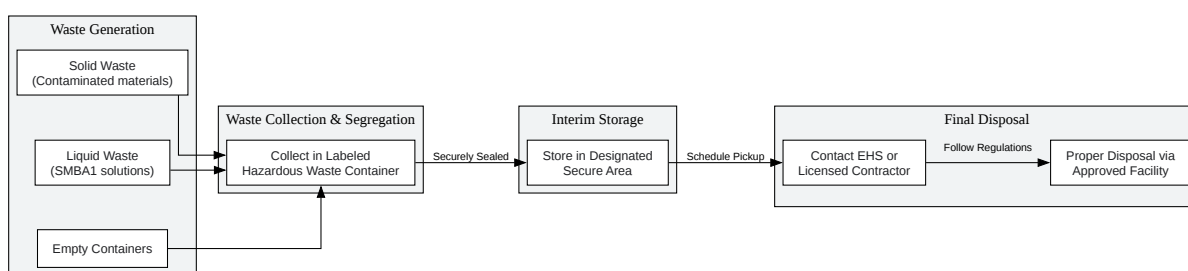
- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**SMBA1**"), and any other information required by your institution.
- Store the waste containers in a designated, secure area away from incompatible materials such as strong oxidizing agents and strong bases.[2]
- The storage area should be well-ventilated.

3. Arranging for Disposal:

- Contact your institution's EHS office or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **SMBA1** waste.
- Provide them with accurate information about the waste, including its composition and quantity.
- Follow all instructions provided by the EHS office or the disposal contractor.

Experimental Workflow for **SMBA1** Disposal

The following diagram illustrates the logical workflow for the proper disposal of **SMBA1**, from waste generation to final disposal.



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Logical workflow for the proper disposal of **SMBA1**.

Disclaimer: This information is intended as a guide and does not replace the specific protocols and regulations of your institution. Always consult your institution's Environmental Health and Safety (EHS) office for detailed procedures and requirements for hazardous waste disposal.

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- [2. fishersci.com \[fishersci.com\]](#)
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